

Quantitative Comparison of Science Policy Fellowships

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The following table summarizes key quantitative data for the four fellowships, offering a clear comparison of their competitiveness, financial benefits, and the career landscapes of their alumni.

Feature	AAAS Science & Technology Policy Fellowship (STPF)	Christine Mirzayan Science & Technology Policy Graduate Fellowship	California Council on Science and Technology (CCST) Policy Fellowship	Presidential Management Fellowship (PMF) - STEM Track
Annual Number of Fellows	Approximately 270-291 in recent years.[1]	Approximately 20 placements per session.	15 fellows selected annually.[2]	Hundreds annually across all disciplines; STEM fellows constituted less than 10% in 2018, 2020, and 2021.[3]
Acceptance Rate	Not officially published, but highly competitive.	Highly competitive, with hundreds of applicants for about 20 spots.	While not overwhelming, the program is selective.	Approximately 5.5% for the class of 2013; 11% for the class of 2024.[4][5]
Stipend/Salary (Approx. Annual)	\$99,000 - \$129,000, dependent on experience and placement.[6]	\$11,000 for the 12-week program.[7]	Competitive salary with benefits.[8]	GS-9 pay scale to start (around \$61,947 in DC area in 2022), with promotion potential.[5]
Alumni Career Trajectories (Post-Fellowship)	40-50% remain in policy, 20-25% return to their previous sector, 20-25% pursue new opportunities.[6][9]	Approximately 35% work in government, 23% in academia, 22% in nonprofits, and 15% in industry.[10]	Roughly 84% of alumni work in policy-related careers, with 36% in California state government.[11]	About 85-90% of PMFs convert to permanent government positions.[3]

Methodologies for Program Evaluation

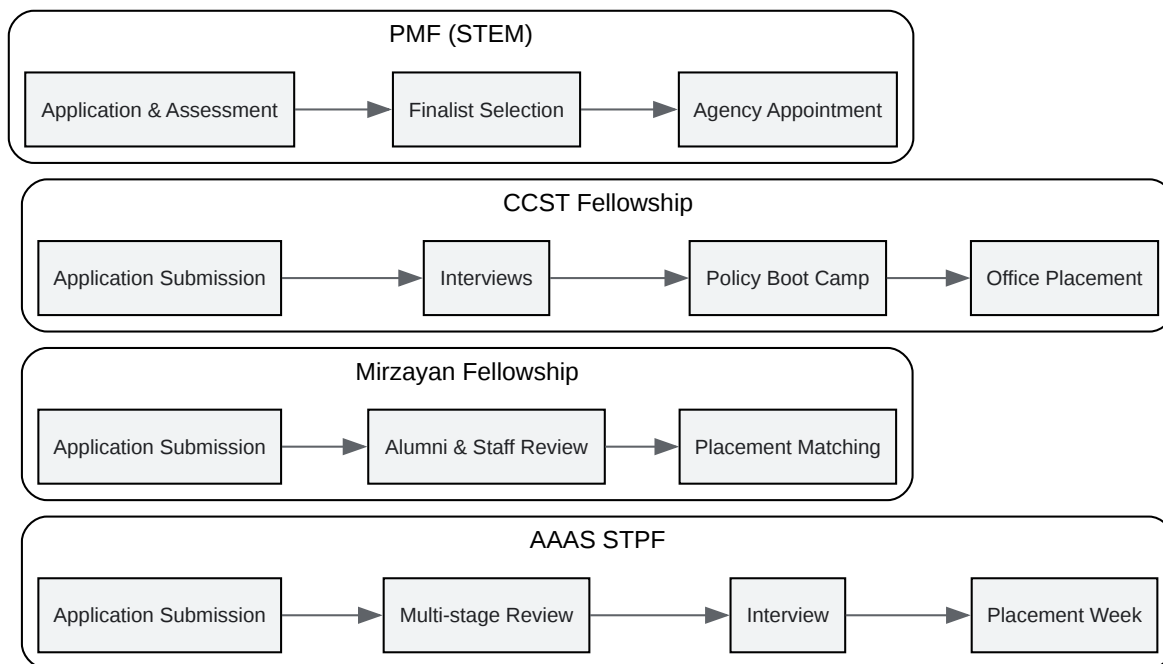
Evaluating the impact of science policy fellowships is a complex endeavor, often relying on a combination of qualitative and quantitative methods. While detailed, side-by-side comparative studies with rigorous experimental protocols are not readily available in the public domain, the general approach to assessing these programs involves:

- **Alumni Surveys:** These are a primary tool used to gather data on career trajectories, satisfaction with the fellowship experience, and the perceived impact of the program on their careers. For instance, a 2023 survey of Mirzayan Fellowship alumni provided data on their current employment sectors.^[10] Similarly, a survey of CCST fellows after the program's first decade collected feedback on their influence on legislative offices.^[11]
- **Host Office Feedback:** Gathering qualitative and quantitative feedback from the government offices, agencies, and legislative committees that host fellows provides insight into the value and contributions of the fellows. This can include assessments of the scientific expertise provided and the impact on policy-making.
- **Longitudinal Career Tracking:** Following the career paths of alumni over an extended period helps to understand the long-term impact of the fellowship on their career choices and leadership roles.
- **Network Analysis:** Mapping the connections and collaborations that emerge from the fellowship alumni network can demonstrate the program's success in building a community of science policy leaders.^[11]

A more formal evaluation framework might include pre- and post-fellowship assessments of skills and knowledge, as well as case studies of specific policy impacts attributed to the work of fellows. However, the multifaceted nature of policy work makes direct causation challenging to establish.

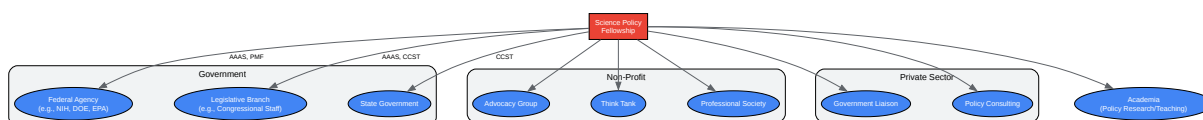
Visualizing Fellowship Pathways and Processes

To further illuminate the structure and outcomes of these fellowships, the following diagrams, created using the DOT language, illustrate key aspects of the fellowship experience.



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A simplified workflow of the application and selection process for each fellowship.



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Common career pathways for alumni of science policy fellowships.

In-Depth Fellowship Profiles

AAAS Science & Technology Policy Fellowship (STPF)

The AAAS STPF is arguably the most well-known and established science policy fellowship. It places fellows in all three branches of the federal government, providing a deep dive into national policy.

- Focus: Federal policy and the integration of science into decision-making.
- Duration: Typically one year, with the option to renew for a second year.
- Placement: Executive, legislative, and judicial branches of the U.S. government.
- Ideal Candidate: PhD-level scientists and engineers (or those with a master's in engineering and three years of experience) who are looking to transition into a policy career or bring a policy perspective back to their field.

Christine Mirzayan Science & Technology Policy Graduate Fellowship

This fellowship is an excellent entry point into the world of science policy, offering a shorter, more immersive experience.

- Focus: Introduction to science and technology policy at the National Academies of Sciences, Engineering, and Medicine.
- Duration: 12 weeks.[\[12\]](#)
- Placement: Within the National Academies in Washington, D.C.
- Ideal Candidate: Graduate students and recent graduates who are exploring careers in science policy and want a concentrated, hands-on experience.[\[13\]](#)

California Council on Science and Technology (CCST) Policy Fellowship

For those interested in the intersection of science and policy at the state level, the CCST fellowship offers a unique opportunity to work within the California state government, a national leader in many policy areas.

- Focus: State-level science and technology policy in California.
- Duration: One year.
- Placement: California State Legislature or state agencies.
- Ideal Candidate: PhD scientists and engineers who are interested in how science informs policy at the state level and want to contribute to California's policymaking process.

Presidential Management Fellowship (PMF) - STEM Track

The PMF program is a prestigious pathway to a career in the federal civil service. While not exclusively for scientists, its STEM track is designed to bring scientific and technical expertise into government leadership roles.

- Focus: Leadership development for a career in the federal government.
- Duration: Two years.
- Placement: Various federal agencies, with a direct path to permanent employment.
- Ideal Candidate: Recent graduates with advanced degrees in STEM fields who are committed to a long-term career in public service.[3]

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